

1-Chlorohexane CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Chlorohexane

CAS No.: 70776-07-7

Cat. No.: B7769338

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Executive Summary

1-Chlorohexane (CAS 544-10-5) is a primary alkyl halide serving as a critical lipophilic building block in organic synthesis and pharmaceutical development. Distinguished by its linear six-carbon chain and terminal chlorine atom, it functions primarily as an alkylating agent and a precursor for organometallic reagents (specifically hexylmagnesium chloride). Its utility extends into the synthesis of surfactants, agrochemicals, and pharmaceutical intermediates where the introduction of a hexyl moiety modulates bioavailability and lipophilicity. This guide provides a rigorous technical analysis of its physicochemical properties, synthetic protocols, and reactivity profiles, grounded in self-validating experimental logic.

Chemical Identity & Structural Analysis

1-Chlorohexane is a straight-chain chloroalkane. The terminal chlorine atom creates a permanent dipole, activating the C1 position for nucleophilic attack, while the lipophilic hexyl tail dictates its solubility profile and interaction with hydrophobic pockets in biological targets.

Table 1: Chemical Identity

Parameter	Detail
CAS Number	544-10-5
IUPAC Name	1-Chlorohexane
Molecular Formula	
Molecular Weight	120.62 g/mol
SMILES	CCCCCCl
InChI Key	MLRVZFYXUZQSRU-UHFFFAOYSA-N

Figure 1: Molecular Connectivity & Functional Logic



Figure 1: Functional connectivity of 1-Chlorohexane showing the reactive electrophilic center.

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Physicochemical Profile

Accurate physical data is essential for process design, particularly for distillation and phase separation during workup.

Table 2: Key Physicochemical Properties

Property	Value	Context for Application
Boiling Point	133–135 °C	High enough for refluxing lower boiling solvents; requires vacuum for efficient distillation.
Melting Point	-94 °C	Liquid across all standard reaction temperatures.[1][2]
Density	0.878 g/mL (25 °C)	Less dense than water; forms the upper layer during aqueous extraction.
Refractive Index	1.420	Used for purity verification post-distillation.
Solubility	Water: Insoluble Ethanol, Ether: Miscible	Compatible with standard organic reaction media (THF, Et2O, DCM).

Synthetic Pathways & Production

The industrial and laboratory standard for synthesizing **1-chlorohexane** involves the nucleophilic substitution of 1-hexanol. While HCl/ZnCl₂ (Lucas reagent conditions) can be used, the Thionyl Chloride (

) method is preferred for high purity and simplified purification, as the byproducts (and

) are gases.

Mechanism: Nucleophilic Substitution ()

The reaction proceeds via the formation of an alkyl chlorosulfite intermediate. In the presence of a base (like pyridine), the mechanism is strictly

, resulting in inversion of configuration (irrelevant for achiral 1-hexanol but mechanistically important).

Experimental Protocol: Synthesis from 1-Hexanol

Reference Grounding: Vogel's Textbook of Practical Organic Chemistry [1]

Reagents:

- 1-Hexanol (1.0 eq)[3]
- Thionyl Chloride (1.2 eq)
- Pyridine (catalytic, optional)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, a pressure-equalizing addition funnel, and a gas trap (to neutralize HCl/SO₂ evolution).
- Addition: Charge 1-hexanol into the flask. Cool to 0°C. Add thionyl chloride dropwise over 1 hour. Caution: Exothermic reaction with gas evolution.
- Reflux: Once addition is complete, heat the mixture to reflux (approx. 80-90°C) for 2–4 hours until gas evolution ceases.
- Workup:
 - Cool the mixture to room temperature.
 - Pour into ice water to quench excess thionyl chloride.
 - Separate the organic layer (Upper layer).
 - Wash with 10%
(to remove residual acid) followed by brine.
- Purification: Dry over anhydrous
, filter, and fractionally distill. Collect the fraction boiling at 133–135 °C.

Figure 2: Synthesis Workflow

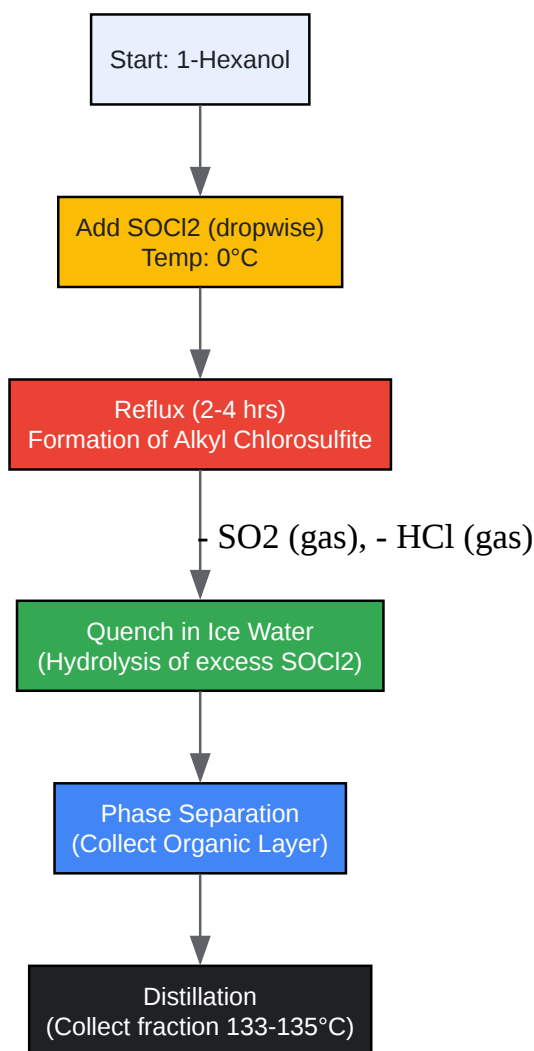


Figure 2: Step-by-step synthesis workflow for 1-Chlorohexane via Thionyl Chloride.

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Reactivity & Applications in Drug Development

1-Chlorohexane is moderately reactive.[4] The C-Cl bond dissociation energy (~81 kcal/mol) requires activation for substitution, typically via strong nucleophiles or metal insertion.

Grignard Reagent Preparation

The most critical application in pharma is the formation of Hexylmagnesium Chloride, a nucleophilic alkylating agent used to introduce the hexyl chain into ketones, aldehydes, or epoxides.

Protocol Validation: Initiation of the Grignard reaction with alkyl chlorides can be sluggish compared to bromides.

- Activator: Iodine () or 1,2-Dibromoethane is required to clean the Mg surface.
- Solvent: Anhydrous THF is preferred over diethyl ether to stabilize the Grignard species via coordination.

N-Alkylation (Amine Synthesis)

Used to synthesize secondary/tertiary amines (e.g., surfactants or active pharmaceutical ingredients).

- Conditions: Requires excess amine or a base () to scavenge the HCl byproduct.

Figure 3: Reactivity Network

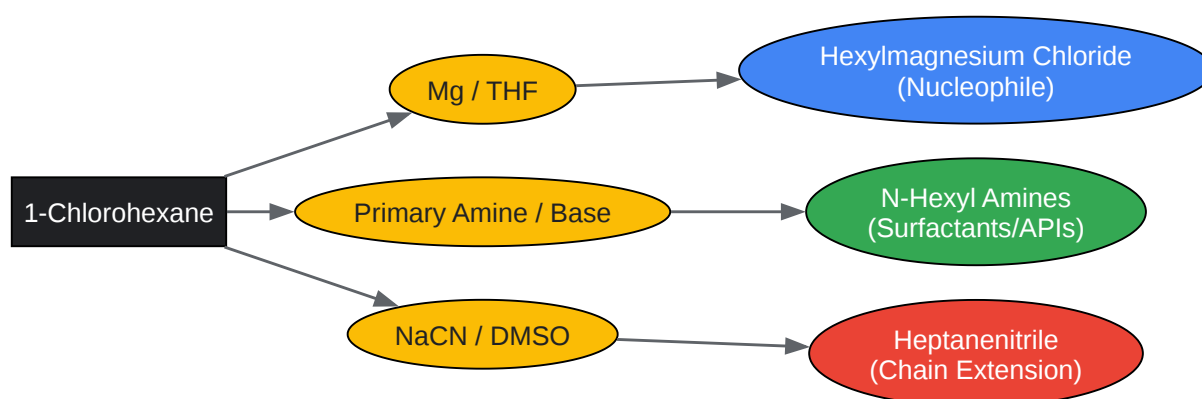


Figure 3: Primary reactivity pathways for 1-Chlorohexane in organic synthesis.

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[1][6][7]

Safety, Toxicology & Handling

GHS Classification:

- Flammable Liquid (Category 3): Flash point ~27 °C. Vapors can travel to ignition sources.
- Skin/Eye Irritation (Category 2): Defatting agent; causes dermatitis upon prolonged exposure.
- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects.[\[5\]](#)[\[4\]](#)

Handling Protocol:

- Engineering Controls: Use only in a chemical fume hood. Ground all containers during transfer to prevent static discharge.
- PPE: Nitrile gloves (breakthrough time > 4 hours), safety goggles, and flame-retardant lab coat.
- Storage: Store in a cool, dry, well-ventilated area away from oxidizing agents and strong bases.

References

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